

Application Notes and Protocols for Gentamicin Dilution in Culture Media

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Compound of Interest

Compound Name: Gentamicin

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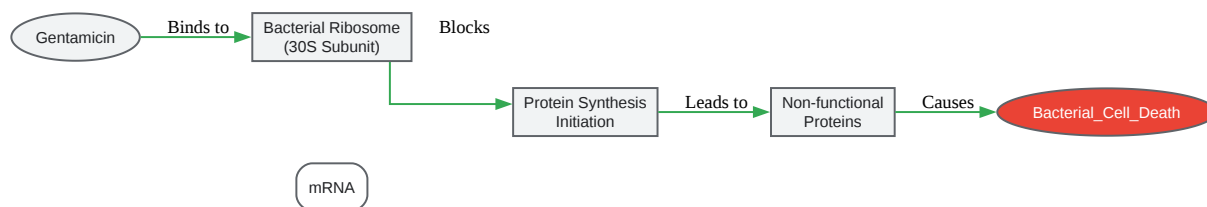
These application notes provide comprehensive protocols for the accurate dilution and use of **gentamicin** in cell culture applications. Adherence to these guidelines is critical for ensuring experimental reproducibility, preventing microbial contamination, and minimizing potential cytotoxic effects on cultured cells.

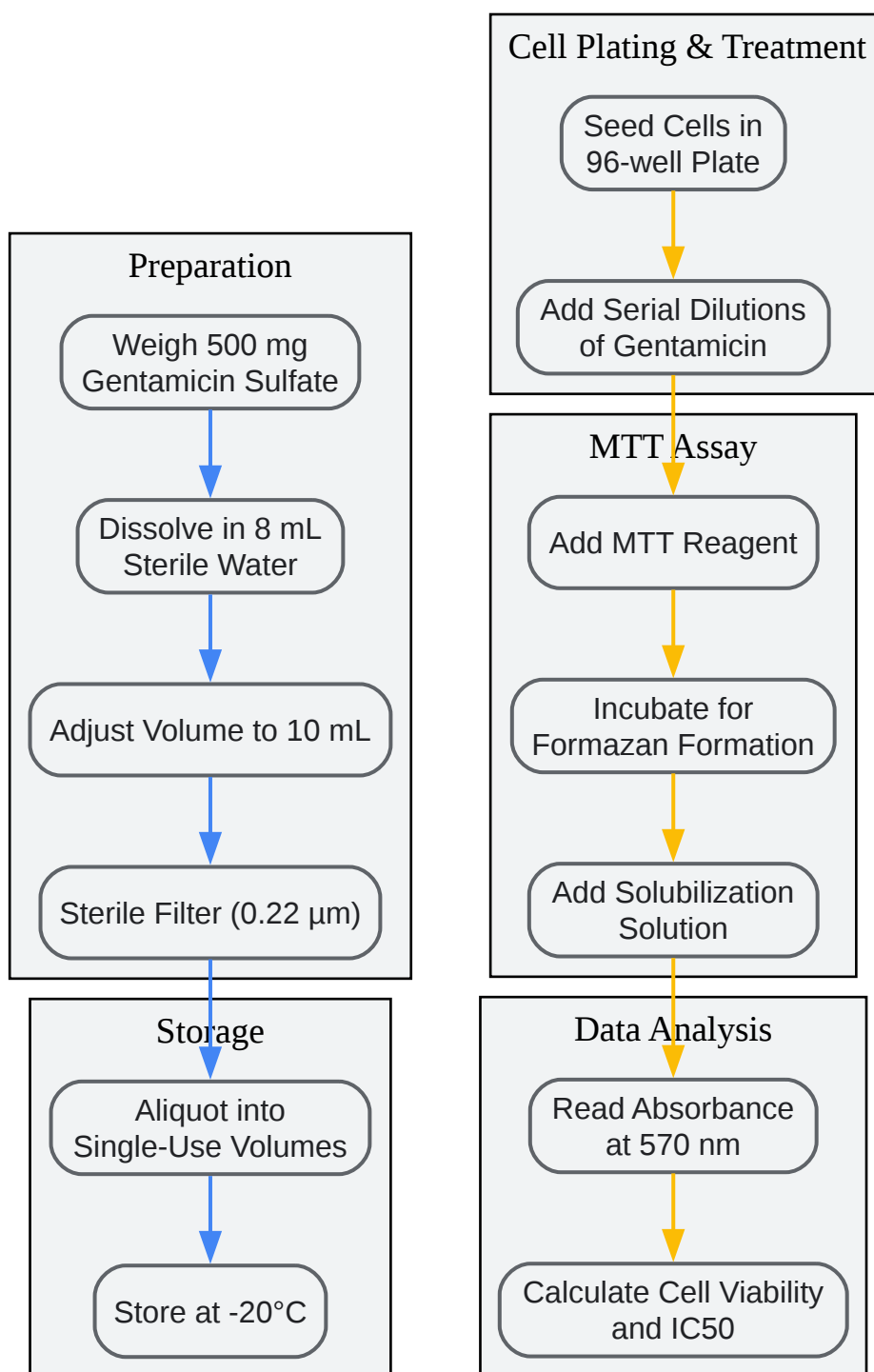
Introduction to Gentamicin in Cell Culture

Gentamicin is a broad-spectrum aminoglycoside antibiotic that inhibits protein synthesis in both Gram-positive and Gram-negative bacteria.[1][2] It is widely used as a prophylactic agent in cell culture to prevent bacterial contamination. Its heat stability and efficacy at low concentrations make it a valuable tool for maintaining aseptic conditions.[1] However, improper concentrations can lead to cytotoxicity and negatively impact experimental outcomes. Therefore, precise calculation and preparation of **gentamicin** solutions are paramount.

Mechanism of Action

Gentamicin exerts its bactericidal effect by binding to the 30S subunit of the bacterial ribosome.[1][2] This binding interferes with the initiation of protein synthesis and causes misreading of the mRNA, leading to the production of non-functional proteins and ultimately bacterial cell death.





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References

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- 2. Minimum Bactericidal Concentration (MBC) Assay - Creative Diagnostics [antiviral.creative-diagnostics.com]
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